

Diglycolyl chloride physical and chemical properties

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Compound of Interest

Compound Name: *Oxydiacetyl dichloride*

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An In-depth Technical Guide to Diglycolyl Chloride: Properties, Reactivity, and Applications

Introduction

Diglycolyl chloride, systematically named 2,2'-Oxydiacetyl chloride, is a bifunctional acid halide derived from diglycolic acid.[1] It presents as a fuming, clear, and heavy liquid characterized by a pungent odor.[1] As a highly reactive molecule, it serves as a critical building block and monomer in various fields of chemical synthesis, from polymer chemistry to the development of complex molecules for pharmaceutical applications. Its utility stems from the two acyl chloride groups, which readily react with a wide range of nucleophiles, allowing for the construction of esters, amides, and other derivatives.[1] This guide provides a comprehensive overview of its physical and chemical properties, reactivity profile, key applications, and essential safety and handling protocols for laboratory and research professionals.

Physicochemical and Spectroscopic Properties

The fundamental properties of diglycolyl chloride are crucial for its handling, application, and characterization. These properties are summarized in the table below.

Table 1: Physical and Chemical Properties of Diglycolyl Chloride

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| CAS Number | 21062-20-4 | [2][3] |
| Molecular Formula | C ₄ H ₄ Cl ₂ O ₃ | [2][3][4] |
| Molecular Weight | 170.98 g/mol | [2][3][4] |
| Appearance | Clear, fuming liquid | [1][4] |
| Density | 1.439 g/mL at 25 °C | [2][5] |
| Boiling Point | 84-87 °C / 2 mmHg | [2][5] |
| Refractive Index | n _{20/D} 1.473 | [2][5] |
| Purity | Typically ≥95% | [2][4] |

Spectroscopic Profile

Spectroscopic data is essential for the structural confirmation of diglycolyl chloride and its derivatives.

- **¹H Nuclear Magnetic Resonance (NMR) Spectroscopy:** In a solvent such as CDCl₃, the proton NMR spectrum of diglycolyl chloride is expected to show a singlet for the four equivalent methylene (CH₂) protons.[6] The strong electron-withdrawing effects of the adjacent ether oxygen and the acyl chloride group would shift this peak significantly downfield.
- **Infrared (IR) Spectroscopy:** The IR spectrum is dominated by a very strong and sharp absorption band characteristic of the C=O stretching vibration in acid chlorides. This typically appears in the region of 1780-1815 cm⁻¹. The C-O-C ether linkage will also show a characteristic stretching band.
- **Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak corresponding to its mass. A key feature will be the isotopic pattern for a molecule containing two chlorine atoms (³⁵Cl and ³⁷Cl), resulting in characteristic M, M+2, and M+4 peaks with a relative intensity ratio of approximately 9:6:1.

Chemical Reactivity and Mechanisms

Diglycolyl chloride's reactivity is defined by its two electrophilic acyl chloride functional groups. It readily undergoes nucleophilic acyl substitution with a variety of nucleophiles.

- **Hydrolysis:** Like all acyl chlorides, it reacts vigorously with water and moisture. This reaction is highly exothermic and produces diglycolic acid and corrosive hydrogen chloride (HCl) gas. [7][8] This sensitivity necessitates handling under anhydrous conditions and an inert atmosphere. [9][10]
- **Reaction with Alcohols (Alcoholysis):** It reacts with alcohols to form the corresponding diesters, releasing HCl as a byproduct. This reaction is fundamental to its use in synthesizing polyesters and other ester-containing molecules.
- **Reaction with Amines (Aminolysis):** With primary or secondary amines, it forms diamides. This is a cornerstone reaction for producing polyamides and macrocyclic compounds like crown ethers. [2][5]

Caption: General reactivity of diglycolyl chloride with common nucleophiles.

Synthesis and Manufacturing

Diglycolyl chloride is synthesized from its parent dicarboxylic acid, diglycolic acid. The process involves the conversion of the carboxylic acid groups to acyl chlorides using a suitable chlorinating agent. Common reagents for this transformation include thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$).

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